

A Comprehensive Technical Guide on the Thermal Stability of 4-(Methylamino)benzoic Acid

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Compound of Interest

Compound Name: *4-(Methylamino)benzoic acid*

Cat. No.: *B118877*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-(Methylamino)benzoic acid, a derivative of p-aminobenzoic acid (PABA), is a versatile intermediate in organic synthesis, particularly in the preparation of pharmaceuticals and other complex molecules.^[1] Its molecular structure, featuring both a carboxylic acid and a secondary amine functional group, dictates its chemical reactivity and physical properties. A critical aspect of its physicochemical profile is its thermal stability, which influences its storage, handling, and reaction conditions during drug development and manufacturing processes.

This in-depth technical guide provides a comprehensive overview of the thermal stability of **4-(Methylamino)benzoic acid**. While specific thermogravimetric and calorimetric data for this compound are not extensively available in the public domain, this guide leverages available data, information on analogous compounds like p-aminobenzoic acid, and established principles of thermal analysis to provide a robust understanding of its thermal behavior.

Physicochemical Properties

A summary of the key physicochemical properties of **4-(Methylamino)benzoic acid** is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₈ H ₉ NO ₂	[2]
Molecular Weight	151.16 g/mol	[2]
Melting Point	159-162 °C	[2]
Appearance	White to off-white crystalline powder	
Solubility	Soluble in methanol	[3]

Table 1: Physicochemical Properties of **4-(Methylamino)benzoic Acid**

Thermal Stability and Decomposition

The thermal stability of an organic compound is its ability to resist decomposition at elevated temperatures. Understanding the onset of decomposition and the nature of the degradation products is crucial for establishing safe handling and processing parameters.

Melting and Decomposition Onset

4-(Methylamino)benzoic acid has a reported melting point in the range of 159-162 °C.[\[2\]](#)

Thermal decomposition is expected to occur at temperatures above its melting point. While a specific decomposition temperature for **4-(Methylamino)benzoic acid** is not readily available, a Safety Data Sheet indicates that the compound is stable under normal conditions. Upon decomposition, it is expected to release hazardous products such as nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).

Predicted Thermal Analysis Profile

In the absence of specific Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) data for **4-(Methylamino)benzoic acid**, the thermal behavior of the closely related compound, p-aminobenzoic acid (PABA), can provide valuable insights.

- Differential Scanning Calorimetry (DSC): A DSC thermogram for a similar aminobenzoic acid would be expected to show a sharp endothermic peak corresponding to its melting point. For PABA, the melting point is observed around 187-189 °C.[\[4\]](#) For **4-(Methylamino)benzoic**

acid, this endotherm would be expected in the 159-162 °C range. Any polymorphic transitions would appear as additional endothermic or exothermic events before the final melting peak.

- Thermogravimetric Analysis (TGA): A TGA curve for **4-(Methylamino)benzoic acid** would likely show a stable baseline with minimal mass loss until the temperature approaches and surpasses its melting point. Significant mass loss would then indicate the onset of decomposition. Studies on substituted aminobenzoic acids suggest that decomposition can involve processes like decarboxylation.^[4] The primary decomposition pathway for many aminobenzoic acids is decarboxylation, leading to the loss of CO₂.^[5] Further heating would lead to the fragmentation of the aromatic ring.

A hypothetical multi-stage decomposition process for **4-(Methylamino)benzoic acid** is outlined in Table 2.

Temperature Range (°C)	Predicted Mass Loss (%)	Predicted Process
> 162	> 29%	Initial decomposition, potentially involving decarboxylation (loss of CO ₂)
> 300	Further mass loss	Fragmentation of the aromatic ring and release of NO _x and CO
> 600	Formation of a small amount of carbonaceous residue	

Table 2: Predicted TGA Decomposition Profile for **4-(Methylamino)benzoic Acid**

Experimental Protocols for Thermal Analysis

Detailed methodologies for performing TGA and DSC analyses on **4-(Methylamino)benzoic acid** are provided below. These are generalized protocols based on standard practices for organic compounds.^[5]

Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability and decomposition profile of **4-(Methylamino)benzoic acid** by measuring its mass loss as a function of temperature.

Instrumentation: A calibrated thermogravimetric analyzer.

Procedure:

- Sample Preparation: Accurately weigh 5-10 mg of finely powdered **4-(Methylamino)benzoic acid** into a tared TGA crucible (e.g., alumina or platinum).
- Instrument Setup: Place the sample crucible in the TGA furnace.
- Atmosphere: Purge the furnace with an inert gas, such as nitrogen or argon, at a flow rate of 20-50 mL/min.
- Thermal Program:
 - Equilibrate the sample at 30 °C for 5 minutes.
 - Heat the sample from 30 °C to 600 °C at a constant heating rate of 10 °C/min.
- Data Collection: Continuously record the sample weight and temperature.
- Data Analysis: Plot the percentage weight loss versus temperature. The onset of decomposition is typically determined from the intersection of the baseline and the tangent of the decomposition step. The derivative of the TGA curve (DTG) can be used to identify the temperatures of maximum mass loss rates.

Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point and enthalpy of fusion of **4-(Methylamino)benzoic acid** and to identify any other thermal events such as polymorphic transitions.

Instrumentation: A calibrated differential scanning calorimeter.

Procedure:

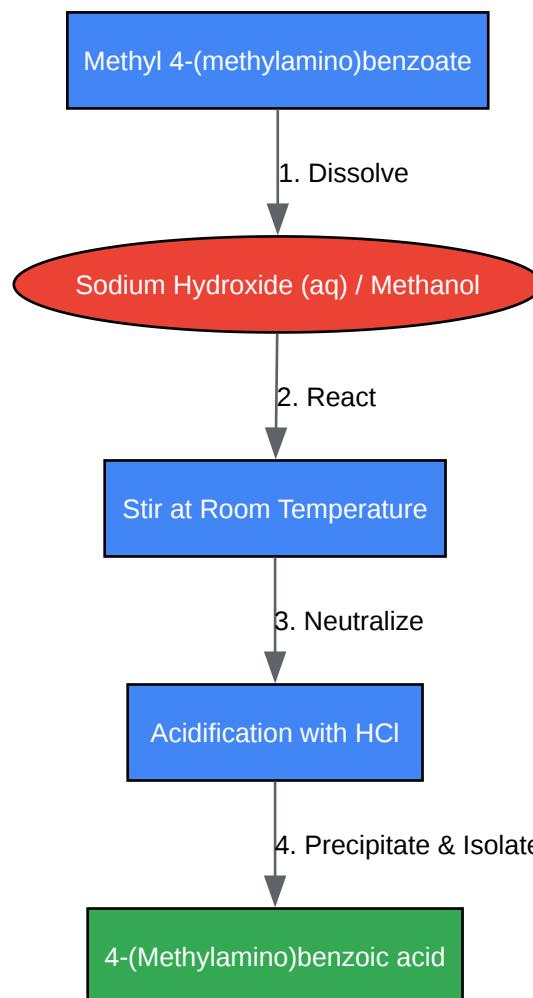
- Sample Preparation: Accurately weigh 2-5 mg of **4-(Methylamino)benzoic acid** into a hermetically sealed aluminum DSC pan.
- Reference: Use an empty, hermetically sealed aluminum pan as a reference.
- Instrument Setup: Place the sample and reference pans in the DSC cell.
- Atmosphere: Purge the DSC cell with an inert gas, such as nitrogen or argon, at a flow rate of 20-50 mL/min.
- Thermal Program:
 - Equilibrate the sample at 30 °C for 5 minutes.
 - Heat the sample from 30 °C to 200 °C at a constant heating rate of 10 °C/min.
- Data Collection: Continuously record the differential heat flow between the sample and the reference as a function of temperature.
- Data Analysis: Plot the heat flow versus temperature. The melting point is determined as the onset or peak temperature of the melting endotherm. The area under the melting peak corresponds to the enthalpy of fusion.

Synthesis Workflow

4-(Methylamino)benzoic acid can be synthesized through various methods. A common laboratory-scale synthesis involves the hydrolysis of a corresponding ester.[\[3\]](#)

Synthesis Workflow for 4-(Methylamino)benzoic acid

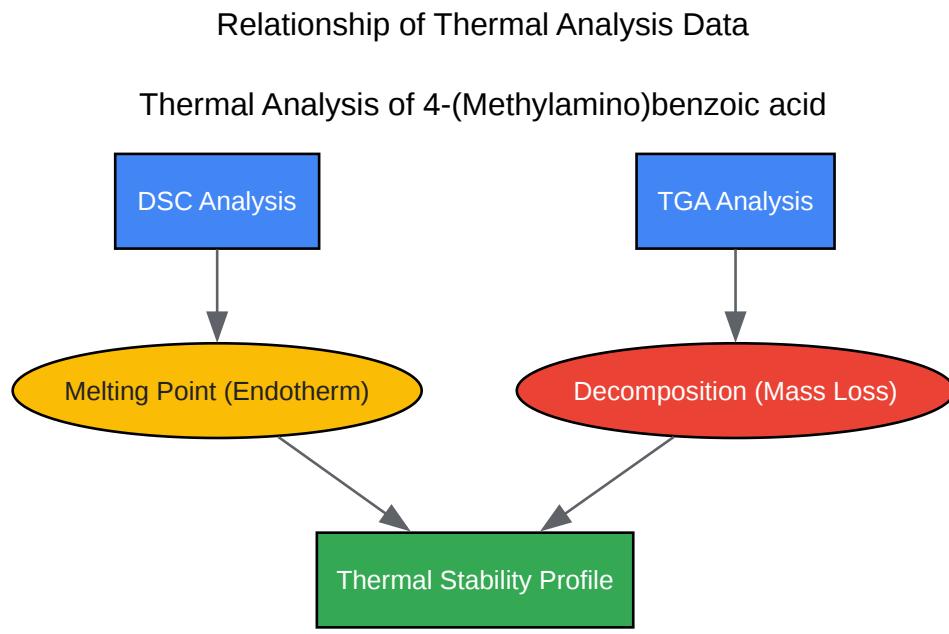
Ester Hydrolysis

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Caption: A representative workflow for the synthesis of **4-(Methylamino)benzoic acid** via ester hydrolysis.

Logical Relationship of Thermal Analysis Data

The data obtained from TGA and DSC are complementary and provide a comprehensive picture of the thermal stability of a compound.



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Caption: The logical flow from experimental thermal analysis techniques to the determination of the overall thermal stability profile.

Conclusion

This technical guide has provided a detailed overview of the thermal stability of **4-(Methylamino)benzoic acid**. While a complete experimental dataset is not publicly available, the provided information on its melting point, predicted decomposition behavior based on analogous compounds, and standardized experimental protocols offers a solid foundation for researchers and drug development professionals. The presented synthesis workflow and the logical relationship of thermal analysis data further contribute to a comprehensive understanding of this important chemical intermediate. For critical applications, it is

recommended to perform specific TGA and DSC analyses following the outlined protocols to obtain precise data for **4-(Methylamino)benzoic acid**.

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